

Application Notes and Protocols for GR95030X

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Compound of Interest

Compound Name: GR95030X
Cat. No.: B1234858

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Introduction

GR95030X is a potent and selective antagonist of the glucocorticoid receptor (GR). It is an invaluable tool for in vitro and in vivo studies aimed at elucidating the physiological and pathological roles of glucocorticoid signaling. These application notes provide detailed protocols for the preparation of **GR95030X** stock solutions and an overview of its mechanism of action.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₄ FN ₃ O ₄
Molecular Weight	417.44 g/mol
Appearance	White to off-white solid
Purity	≥98% (by HPLC)

Solubility Data

The solubility of **GR95030X** was determined in various common laboratory solvents. It is recommended to use DMSO for the initial stock solution preparation.

Solvent	Solubility (at 25°C)
DMSO	≥ 50 mg/mL (≥ 119.78 mM)
Ethanol	~10 mg/mL
Methanol	~5 mg/mL
Water	Insoluble
PBS (pH 7.2)	Insoluble

Experimental Protocols

Preparation of a 10 mM GR95030X Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GR95030X** in DMSO.

Materials:

- **GR95030X** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- Equilibration: Allow the vial of **GR95030X** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- Weighing: Tare a sterile microcentrifuge tube on a precision balance. Carefully weigh the desired amount of **GR95030X** powder. For example, to prepare 1 mL of a 10 mM stock

solution, weigh 4.17 mg of **GR95030X** (Molecular Weight = 417.44 g/mol).

- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **GR95030X** powder. For a 10 mM solution with 4.17 mg of the compound, add 1 mL of DMSO.
- Dissolution: Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear and free of any visible particulates. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber-colored microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (1-2 months) or at -80°C for long-term storage (up to 6 months).

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be serially diluted to the final desired concentration in the cell culture medium.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Prepare fresh working solutions from the stock solution for each experiment.
- Due to the poor aqueous solubility of **GR95030X**, ensure that the compound does not precipitate out of solution when diluted into the aqueous-based culture medium. If precipitation occurs, consider using a lower concentration or a different formulation approach.

Storage and Stability

Storage Condition	Stability
Solid Powder	12 months at -20°C
Stock Solution in DMSO	6 months at -80°C
2 months at -20°C	

Note: Avoid repeated freeze-thaw cycles of the stock solution. Protect from light and moisture.

Mechanism of Action

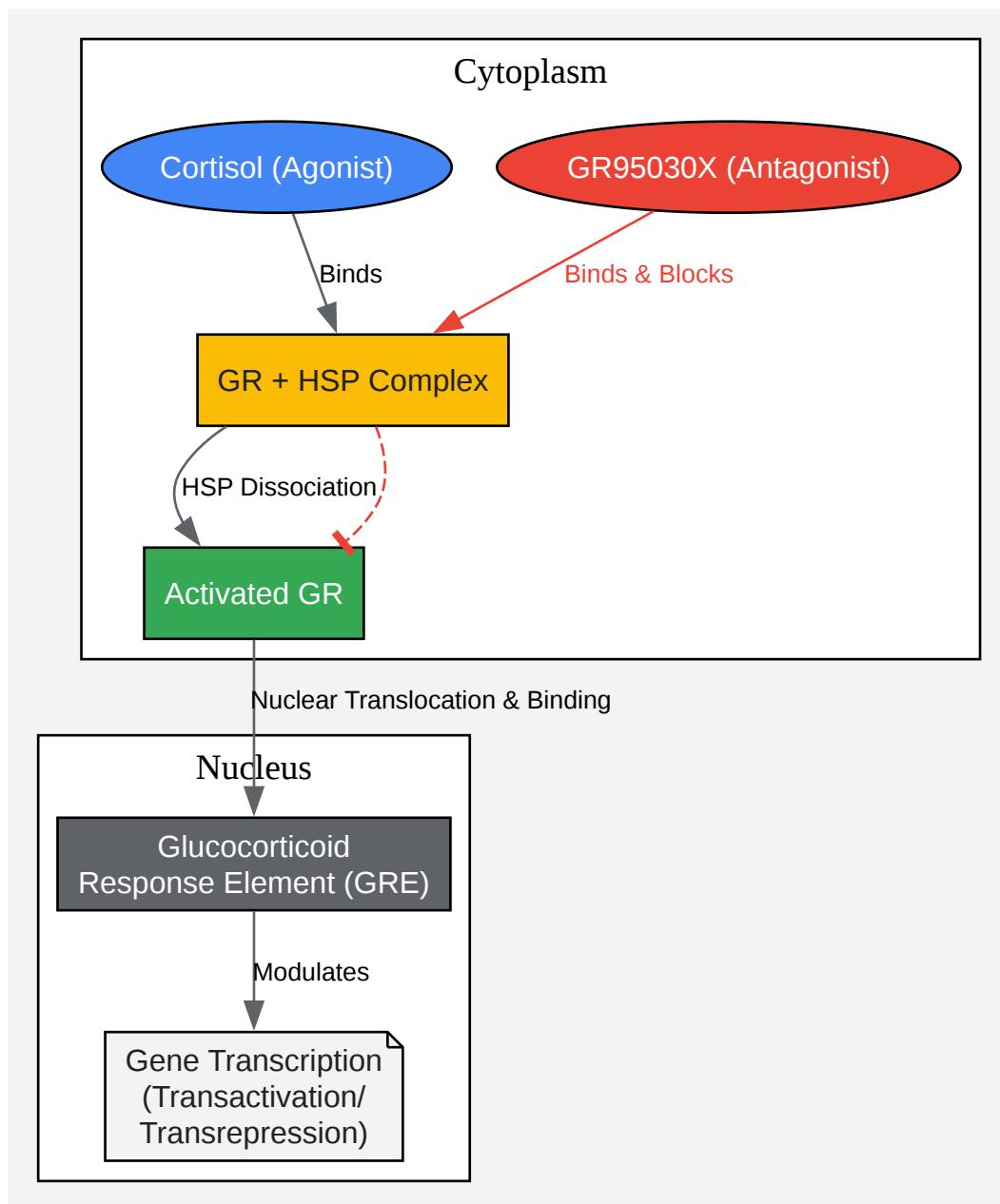
GR95030X is a competitive antagonist of the glucocorticoid receptor. In the absence of an agonist, the GR resides in the cytoplasm in a complex with heat shock proteins (HSPs).[1][2] Upon binding of an agonist, such as cortisol, the GR undergoes a conformational change, dissociates from the HSPs, and translocates to the nucleus.[1][2] In the nucleus, it binds to Glucocorticoid Response Elements (GREs) on the DNA, leading to the transactivation or transrepression of target genes.[3] **GR95030X** binds to the GR but does not induce the necessary conformational changes for the dissociation of HSPs and subsequent nuclear translocation. By occupying the receptor, **GR95030X** effectively blocks the binding of endogenous glucocorticoids and prevents the downstream signaling cascade.

Visualizations



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Caption: Workflow for **GR95030X** Stock Solution Preparation.



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Caption: **GR95030X** Mechanism of Action.

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